



commercial suppliers of 2,6-dipyridin-2ylpyridine

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Compound of Interest		
Compound Name:	2,6-dipyridin-2-ylpyridine	
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An In-depth Technical Guide to **2,6-dipyridin-2-ylpyridine** and its Derivatives for Researchers and Drug Development Professionals

Introduction

2,6-dipyridin-2-ylpyridine, systematically known by its IUPAC name, is more commonly referred to in chemical literature as 2,2':6',2"-terpyridine (tpy). This compound, along with its numerous derivatives, constitutes a cornerstone in the fields of coordination chemistry, materials science, and drug development. Terpyridines are a well-established class of tridentate ligands, capable of binding to a central metal atom through three nitrogen donor atoms.[1] This strong chelating ability allows for the formation of stable and well-defined metal complexes with a wide array of metal ions.[1]

The versatility of terpyridine chemistry lies in the ability to modify the core structure with various substituents. These modifications can fine-tune the electronic and steric properties of the resulting metal complexes, leading to a broad spectrum of applications, from medicinal chemistry and optoelectronics to supramolecular chemistry.[1][2] A significant derivative is 2,6-dipyridin-2-yl-4-pyridin-4-ylpyridine, also known as 4'-(4-pyridyl)-2,2':6',2"-terpyridine, which features an additional pyridine ring, enhancing its π -conjugation system and providing further coordination sites.[3]

This guide provides an in-depth overview of **2,6-dipyridin-2-ylpyridine** (2,2':6',2"-terpyridine) and its derivatives, focusing on commercial availability, physicochemical properties, synthesis protocols, and key applications relevant to researchers and drug development professionals.



Commercial Suppliers

A variety of chemical suppliers offer **2,6-dipyridin-2-ylpyridine** (2,2':6',2"-terpyridine) and its derivatives in various grades and quantities. Researchers are advised to request certificates of analysis to ensure the purity and identity of the material.

Supplier	Product Name(s)	Notes
Sigma-Aldrich	2,2':6',2"-Terpyridine	A major supplier for research- grade chemicals.[4]
Alfa Chemistry	2,2':6',2"-Terpyridine and various derivatives (e.g., 4'-methoxy, 4'-phenyl)	Offers customizable metal- organic framework (MOF) linkers.[5]
Echemi	2,6-dipyridin-2-ylpyridine (2,2':6',2"-Terpyridine)	Platform with multiple manufacturers, including Compound Net Biotechnology Inc.[6]
Smolecule	2,6-dipyridin-2-yl-4-pyridin-4- ylpyridine	Specializes in complex organic compounds for research.[3]
Benchchem	2,6-dipyridin-2-yl-4-pyridin-4- ylpyridine	Provides compounds for research use only.[1]
US Biological Life Sciences	4'-(4-Bromophenyl)-2,2':6',2"- terpyridine, 4'-Bromo-2,2':6',2"- terpyridine, and other derivatives	Supplies highly purified ligands for functional metal complexes. [5]
NINGBO INNO PHARMCHEM CO.,LTD.	2,6-dipyridin-2-ylpyridine-4- carboxylic acid	Focuses on materials for high- technology sectors like optoelectronics.[7]
ChemicalBook	2,6-dipyridin-2-yl-4-pyridin-4- ylpyridine	Lists Chinese manufacturers such as Career Henan Chemical Co.[8]

Physicochemical and Structural Data



The fundamental properties of 2,2':6',2"-terpyridine and its 4'-(4-pyridyl) derivative are summarized below. These data are crucial for experimental design, characterization, and computational modeling.

Property	2,2':6',2"-Terpyridine	2,6-dipyridin-2-yl-4-pyridin- 4-ylpyridine
Synonyms	2,6-Bis(2-pyridyl)pyridine, TPY, α,α',α'' -Tripyridyl[6]	4'-(4-pyridyl)-2,2':6',2"- terpyridine[3]
CAS Number	1148-79-4[6][9]	112881-51-3[1][3]
Molecular Formula	C15H11N3[6][9]	C ₂₀ H ₁₄ N ₄ [3][10]
Molecular Weight	233.27 g/mol [6][9]	310.4 g/mol [1][3]
Appearance	Cream to yellow to brown crystalline powder[6]	Not specified, likely a solid.
Melting Point	89-91 °C[6]	Not specified.
Boiling Point	370 °C[6]	Not specified.
InChIKey	DRGAZIDRYFYHIJ- UHFFFAOYSA-N[6]	DPPKPCLKZOLTMB- UHFFFAOYSA-N[1][10]
Purity	Typically ≥98%[5]	Typically ≥95%

X-ray crystallographic studies have provided detailed insights into the structure of these molecules. In 2,6-dipyridin-2-yl-4-pyridin-4-ylpyridine, the C-C bond lengths within the pyridine rings average 1.38-1.40 Å, with C-N bonds around 1.34-1.36 Å.[3] The C-C bonds connecting the central pyridine to the outer rings are slightly longer at approximately 1.48-1.50 Å.[3]

Experimental Protocols: Synthesis Methodologies

The synthesis of the terpyridine core and its subsequent functionalization are well-established processes in organic chemistry. Below are detailed protocols for two common synthetic strategies.

Kröhnke-Type Reaction for Terpyridine Core Synthesis



This method is used to synthesize 2,6-di(pyridin-2-yl)pyridin-4(1H)-one, a key intermediate for various terpyridine analogues.[11]

Reaction: Ethyl picolinate + Acetone \rightarrow 1,5-bis(2'-bipyridyl)pentane-1,3,5-trione \rightarrow 2,6-di(pyridin-2-yl)pyridin-4(1H)-one

Optimized Protocol:

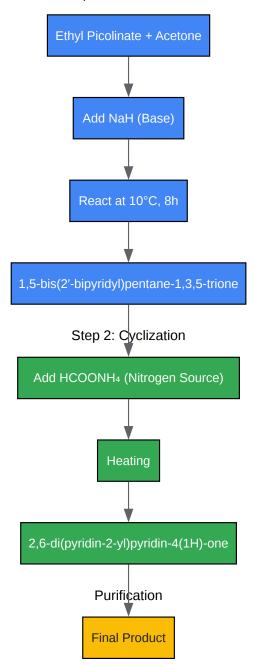
- Step 1: Condensation
 - In a reaction vessel under an inert atmosphere, combine ethyl picolinate and acetone in a
 2:1.1 molar ratio.[11]
 - Add sodium hydride (NaH) in a 2:3 molar ratio relative to ethyl picolinate.[11]
 - Maintain the reaction temperature at 10°C for approximately 8 hours to form the intermediate 1,5-bis(2'-bipyridyl)pentane-1,3,5-trione.[11]
- Step 2: Cyclization
 - To the intermediate from Step 1, add ammonium formate (HCOONH₄) as the nitrogen source.[11]
 - Heat the reaction mixture to facilitate the ring-closing cyclization, yielding 2,6-di(pyridin-2-yl)pyridin-4(1H)-one.
 - Purify the product via recrystallization or column chromatography.

This optimized two-step process can achieve a total yield of up to 66%.[11]



Kröhnke-Type Synthesis Workflow

Step 1: Condensation



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Kröhnke-type reaction workflow for a terpyridine intermediate.

Suzuki-Miyaura Cross-Coupling for 4'-Functionalization

This palladium-catalyzed reaction is highly efficient for introducing aryl groups, such as a 4-pyridyl substituent, onto the central pyridine ring of the terpyridine scaffold.[1]

Reaction: 4'-bromo-2,2':6',2"-terpyridine + Pyridine-4-boronic acid → 2,6-dipyridin-2-yl-4-pyridin-4-ylpyridine

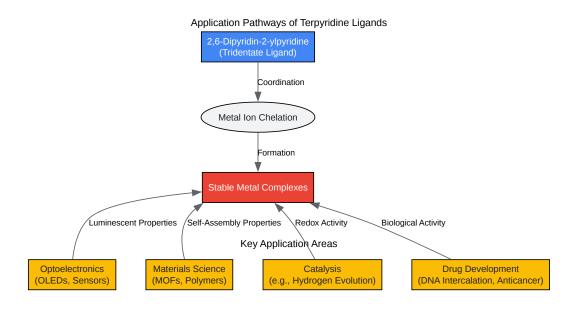
General Protocol:

- To a reaction flask, add 4'-bromo-2,2':6',2"-terpyridine, pyridine-4-boronic acid (typically 1.1 to 1.2 molar equivalents), a palladium catalyst (e.g., Pd(PPh₃)₄), and a base (e.g., K₂CO₃ or Na₂CO₃).[1]
- Add a suitable solvent system, such as a mixture of toluene and water.
- Purge the mixture with an inert gas (e.g., argon or nitrogen) to prevent oxidation of the catalyst.[1]
- Heat the reaction mixture, typically between 80-100°C, and monitor the reaction progress using an appropriate technique (e.g., TLC or LC-MS).[1]
- Upon completion, cool the reaction, perform an aqueous workup to remove inorganic salts, and extract the product with an organic solvent.
- Dry the organic layer, concentrate it under reduced pressure, and purify the crude product by column chromatography to yield the desired 4'-(4-pyridyl)-2,2':6',2"-terpyridine.[1]

Applications in Research and Drug Development

The unique ability of **2,6-dipyridin-2-ylpyridine** and its derivatives to form stable metal complexes is the foundation of their diverse applications.





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Logical flow from terpyridine structure to its diverse applications.

- Coordination Chemistry and Catalysis: As potent tridentate ligands, terpyridines form the basis for novel catalysts.[3] Their metal complexes have been explored for electrocatalytic processes, including the hydrogen evolution reaction from water, a key process in clean energy research.[1]
- Materials Science: The directional bonding provided by terpyridine ligands is utilized in the synthesis of advanced materials like metal-organic frameworks (MOFs) and supramolecular polymers.[1] These materials are investigated for gas storage, separation, and sensing. The



self-assembly of these ligands with metal ions is driven by the predictable nature of coordination bonds.[1]

- Optoelectronics: Terpyridine-metal complexes often exhibit unique photophysical properties, such as strong luminescence.[3] This makes them highly valuable for designing light-emitting materials for organic light-emitting diodes (OLEDs) and for creating sophisticated chemical sensors that change their emission in response to specific analytes.[7]
- Drug Development and Biological Activity: The pyridine scaffold is a common motif in many commercially available drugs.[2] Terpyridine derivatives have shown potential biological activity, including the ability to act as DNA intercalating agents, which can affect gene expression and other cellular processes.[3] This property is being investigated for applications in drug delivery and as potential therapeutic agents, particularly in anticancer research.[12][13]

Safety and Handling

According to safety data sheets (SDS), 2,2':6',2"-terpyridine and its derivatives should be handled with care in a well-ventilated area.[4][9][14]

- Hazards: May cause skin and serious eye irritation.[4][10] Some derivatives are classified as fatal if swallowed or in contact with skin.[4] May cause respiratory irritation.[4][9]
- Precautions: Wear suitable protective clothing, including gloves and eye protection.[4][14]
 Avoid formation and inhalation of dust.[9][14] Do not eat, drink, or smoke when using this product.[4][6]
- First Aid: In case of contact, wash skin thoroughly with soap and water. For eye contact, rinse cautiously with water for several minutes.[9][14] If inhaled, move the person to fresh air. [9] If swallowed, rinse mouth with water and seek immediate medical attention.[4][6]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[4][6]

Always consult the specific safety data sheet for the compound being used before beginning any experimental work.



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